

Part 1: Chemical Identity & Physiochemical Profile[1][2]

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Compound of Interest

Compound Name: 2,3-Pentanedione,1-bromo-

Cat. No.: B13834847

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1.1 The Molecule at a Glance 1-Bromo-2,3-pentanedione is a specialized

-halo-diketone intermediate used primarily in the synthesis of heterocycles, particularly substituted thiazoles and imidazoles.[1] Unlike its more common isomer, 3-bromo-2,3-pentanedione (where bromination occurs at the internal methylene), this molecule features a terminal bromine atom. This structural nuance significantly alters its electrophilicity and steric profile, making it a critical building block for regioselective drug design.

1.2 Physiochemical Properties Note: Due to the specialized nature of this intermediate, some values are predicted based on structure-activity relationship (SAR) models of analogous

-bromodiketones.

Property	Value (Experimental/Predicted)	Context
CAS Number	344240-71-7	Unique Identifier
Molecular Formula		
Molecular Weight	179.01 g/mol	
Appearance	Yellow to orange liquid	Typical of -diketones; darkens upon oxidation.
Boiling Point	~60-65°C at 10 mmHg	Predicted; decomposes at higher temps at atm pressure.
Density	~1.55 g/cm ³	High density due to bromine substitution.
Solubility	DCM, Chloroform, THF, EtOAc	Hydrolyzes slowly in water; reacts with protic nucleophiles.
Reactivity Class	Alkylating Agent / Lachrymator	High Hazard: Potent electrophile.

Part 2: Synthetic Utility & Reactivity

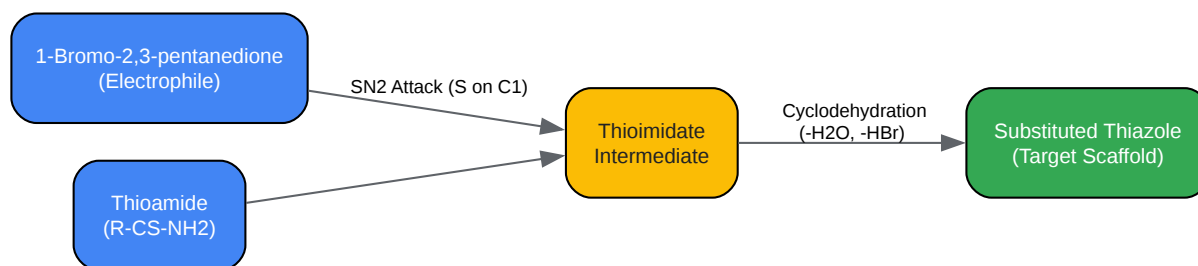
2.1 Core Application: Heterocycle Formation The primary utility of 1-bromo-2,3-pentanedione lies in the Hantzsch Thiazole Synthesis. The C1-bromine acts as a leaving group during nucleophilic attack by thioamides, while the adjacent carbonyls facilitate cyclization.

- **Regioselectivity:** Unlike symmetric diketones (e.g., diacetyl), 1-bromo-2,3-pentanedione allows for the formation of 4,5-disubstituted thiazoles where the substituents are specifically an ethyl group and an acyl group, rather than symmetric methyls.
- **Mechanism:** The reaction proceeds via an

attack of the sulfur atom on the

-carbon, followed by condensation and dehydration.

2.2 Visualization: Hantzsch Thiazole Synthesis Pathway



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Figure 1: The Hantzsch synthesis pathway utilizing 1-bromo-2,3-pentanedione to generate regioselective thiazole scaffolds.

Part 3: Synthesis & Handling Protocol

3.1 The Challenge of Regioselectivity Direct bromination of 2,3-pentanedione is complicated by keto-enol tautomerism. The internal methylene group (C4) forms a more thermodynamically stable enol than the terminal methyl (C1). Therefore, standard acid-catalyzed bromination favors the 4-bromo isomer.

- **Solution:** To access the 1-bromo isomer (CAS 344240-71-7), kinetic control or activation of the terminal position is required, often involving silyl enol ethers or specific radical conditions.

3.2 Experimental Protocol: Kinetic Bromination Strategy This protocol utilizes low-temperature lithiation to favor the kinetic enolate at C1, followed by quenching with a bromine source.

Reagents:

- 2,3-Pentanedione (1.0 eq)
- LiHMDS (Lithium hexamethyldisilazide) (1.1 eq)
- TMSCl (Trimethylsilyl chloride) (1.2 eq)
- NBS (N-Bromosuccinimide) (1.0 eq)

- Solvent: Anhydrous THF

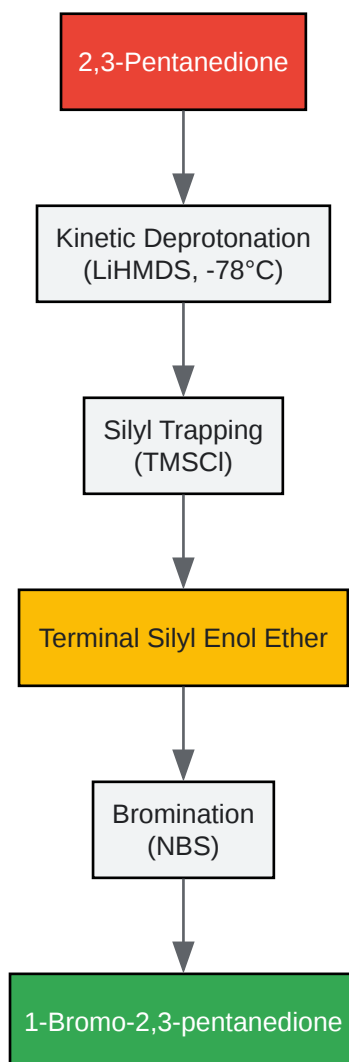
Step-by-Step Methodology:

- Enolate Formation (Kinetic Control):
 - Cool a solution of LiHMDS in THF to -78°C under argon.
 - Add 2,3-pentanedione dropwise over 20 minutes. The low temperature and bulky base favor deprotonation at the less hindered C1 methyl group over the C4 methylene.
 - Stir for 45 minutes at -78°C .
- Silyl Trapping:
 - Add TMSCl dropwise to the enolate solution.
 - Allow the mixture to warm to 0°C over 2 hours.
 - Result: Formation of the terminal silyl enol ether (1-trimethylsilyloxy-2,3-pentanedione).
- Bromination:
 - Cool the silyl enol ether solution back to -78°C (or 0°C depending on reactivity).
 - Add NBS (dissolved in THF) slowly. NBS provides a controlled source of electrophilic bromine.
 - Stir for 1 hour, monitoring by TLC for disappearance of the silyl ether.
- Workup:
 - Quench with saturated
 - .
 - Extract with diethyl ether (
 -).

- Wash combined organics with brine, dry over

, and concentrate in vacuo at low temperature (do not exceed 40°C).

3.3 Visualization: Synthesis Workflow



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Figure 2: Kinetic synthesis route to ensure bromination at the C1 terminal position.

Part 4: Safety & Toxicology (E-E-A-T)

4.1 Acute Hazards

- **Lachrymator:** Like bromoacetone, this compound is a potent tear gas agent.[2] It attacks mucous membranes instantly. Handling must occur in a functioning fume hood.
- **Respiratory Toxicity:** 2,3-Pentanedione derivatives are linked to bronchiolitis obliterans ("popcorn lung") mechanisms.[3] The addition of bromine increases alkylating potential, posing severe inhalation risks.

4.2 Storage & Stability

- **Temperature:** Store at -20°C.
- **Light Sensitivity:** Protect from light to prevent radical debromination or polymerization.
- **Incompatibility:** Violent reaction with strong bases, amines, and reducing agents.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 12466575, 1-Bromo-3-methyl-2-pentanone (Isomer Analog Data). Retrieved from [\[Link\]](#)
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Sources

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- [3. series.publisso.de \[series.publisso.de\]](#)
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